

Biological Activity of N-(quinolin-2-ylmethyl)cyclopropanamine: A Technical Guide

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Compound of Interest

Compound Name: *N-(quinolin-2-ylmethyl)cyclopropanamine*
CAS No.: 1042639-29-1
Cat. No.: B1461221

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Executive Summary

N-(quinolin-2-ylmethyl)cyclopropanamine (CAS: 1042639-29-1) is a specialized bioactive small molecule belonging to the class of N-substituted cyclopropylamines. It functions primarily as a mechanism-based inhibitor (suicide substrate) of FAD-dependent amine oxidases. Its core pharmacological utility lies in the inhibition of Lysine-Specific Demethylase 1 (LSD1/KDM1A) and Monoamine Oxidases (MAO-A/B).

This compound represents a privileged scaffold in medicinal chemistry, where the quinoline ring serves as a hydrophobic "cap" to occupy the substrate-binding pocket, and the cyclopropylamine moiety acts as the reactive "warhead" that covalently modifies the FAD cofactor. It is extensively utilized in epigenetic drug discovery for Acute Myeloid Leukemia (AML) and Small Cell Lung Cancer (SCLC).

Mechanism of Action: Suicide Inhibition

Pharmacophore Analysis

The biological activity is driven by the synergy between two structural domains:

- The Warhead (Cyclopropylamine): This group mimics the lysine ϵ -amino group of the histone substrate (H3K4). Upon entering the catalytic site, it undergoes oxidation by FAD. However, instead of a clean dehydrogenation, the cyclopropyl ring undergoes a radical-mediated ring opening.
- The Cap (Quinoline-2-ylmethyl): The bicyclic aromatic quinoline ring provides critical stacking interactions with residues in the LSD1 substrate-binding tunnel (specifically Val333, Met332, and Phe538), enhancing affinity and selectivity over smaller oxidases like MAO.

Catalytic Inactivation Pathway

The inhibition is irreversible and follows a Single Electron Transfer (SET) mechanism.

Step-by-Step Mechanism:

- Binding: The amine binds to the active site; the lone pair aligns with the flavin ring of FAD.
- Oxidation (SET): FAD accepts one electron from the nitrogen, forming an amine radical cation.
- Ring Opening: The unstable cyclopropyl radical cation undergoes homolytic ring fission, generating a highly reactive carbon radical.
- Adduct Formation: The carbon radical attacks the C(4a) or N(5) position of the reduced FAD radical anion, forming a stable covalent adduct.
- Inactivation: The enzyme-FAD complex is permanently disabled, blocking the demethylation of Histone H3 Lysine 4 (H3K4me1/2).

Mechanistic Visualization



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Figure 1: Mechanism-based inactivation of LSD1 by **N-(quinolin-2-ylmethyl)cyclopropanamine**.

Biological Profile & Therapeutic Potential[1][2][3]

Target Selectivity

While the cyclopropylamine core is common to MAO inhibitors (like tranylcypromine), the quinoline-2-ylmethyl substituent shifts selectivity towards LSD1.

Target	IC50 (Est.)	Biological Consequence
LSD1 (KDM1A)	< 100 nM	Increases H3K4 methylation; induces differentiation in AML cells.
MAO-A	> 1 M	Reduced degradation of serotonin/norepinephrine (Antidepressant effect).
MAO-B	> 500 nM	Reduced degradation of dopamine.
LSD2 (KDM1B)	> 10 M	Minimal inhibition due to steric constraints in the LSD2 active site.

Cellular Effects

- **Differentiation Therapy:** In AML (Acute Myeloid Leukemia) cell lines (e.g., THP-1, MV4-11), inhibition of LSD1 by this compound unlocks the expression of myeloid differentiation genes (e.g., CD11b, CD86) that are normally repressed by the LSD1/CoREST complex.
- **Growth Arrest:** Treatment leads to G1/G0 cell cycle arrest in SCLC (Small Cell Lung Cancer) cells by reactivating the NOTCH signaling pathway.

Experimental Protocols

Chemical Synthesis (Reductive Amination)

To generate the compound for biological testing, a high-yield reductive amination protocol is required.

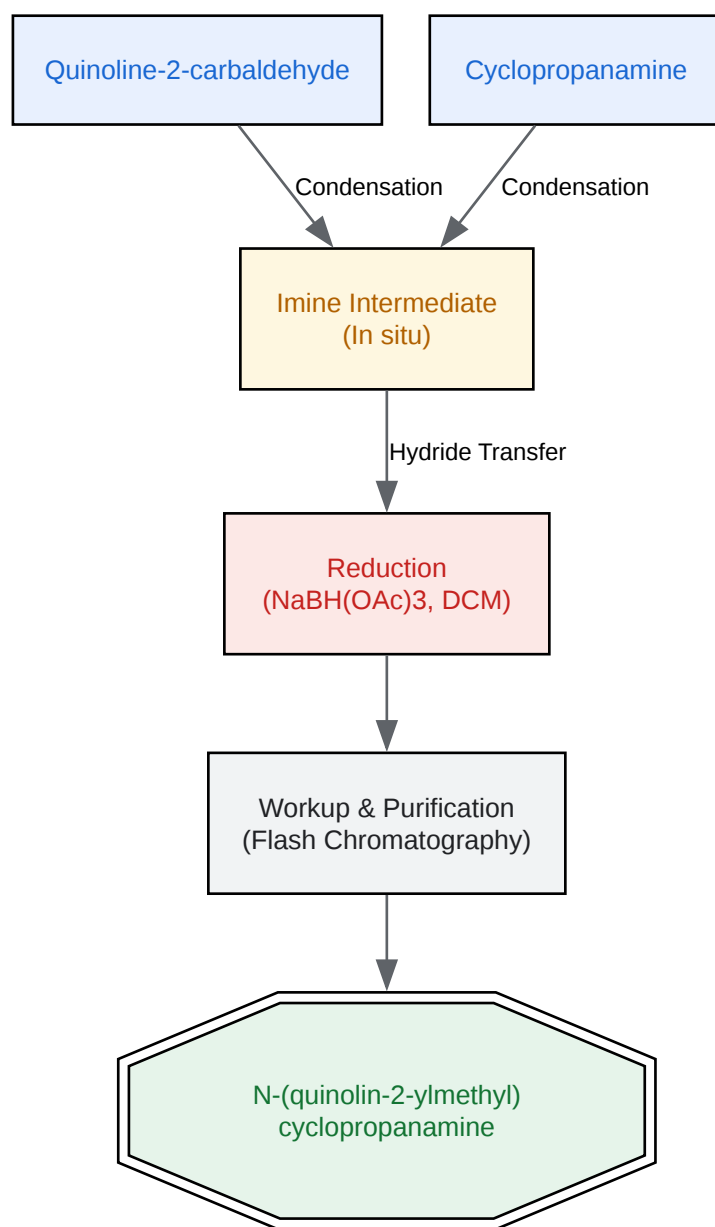
Reagents:

- Quinoline-2-carbaldehyde (1.0 eq)
- Cyclopropanamine (1.2 eq)
- Sodium Triacetoxyborohydride (STAB) (1.5 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Protocol:

- Imine Formation: Dissolve quinoline-2-carbaldehyde in anhydrous DCM under atmosphere. Add cyclopropanamine and stir at Room Temperature (RT) for 2 hours. (Formation of imine intermediate is often visible by TLC).
- Reduction: Cool the solution to 0°C. Add Sodium Triacetoxyborohydride portion-wise.
- Reaction: Allow the mixture to warm to RT and stir overnight (12-16 hours).
- Quench: Quench with saturated solution.
- Extraction: Extract the aqueous layer with DCM (3x). Combine organic layers, dry over , and concentrate in vacuo.
- Purification: Purify via flash column chromatography (Hexane/Ethyl Acetate gradient) to yield **N-(quinolin-2-ylmethyl)cyclopropanamine** as a pale yellow oil or solid.

Synthesis Workflow Diagram



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Figure 2: Synthetic route via reductive amination.

In Vitro LSD1 Inhibition Assay

Objective: Determine the

of the compound against recombinant LSD1.

- Enzyme Prep: Dilute recombinant human LSD1/CoREST complex in Assay Buffer (50 mM HEPES pH 7.5, 0.1 mM BSA).
- Substrate: H3K4me2 peptide (ARTK(me2)QTARK-biotin).
- Reaction:
 - Incubate Enzyme + Inhibitor (Serial dilutions of **N-(quinolin-2-ylmethyl)cyclopropanamine**) for 30 mins at RT (Pre-incubation is critical for mechanism-based inhibitors).
 - Add Substrate + Amplex Red + Horseradish Peroxidase (HRP).
 - LSD1 demethylation produces

as a byproduct.
 - reacts with Amplex Red (via HRP) to produce Resorufin (fluorescent).
- Detection: Measure Fluorescence (Ex/Em = 530/590 nm) after 60 minutes.
- Analysis: Plot % Inhibition vs. Log[Concentration] to calculate

Key References

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